

Early Clinical Trials of Franol for Chronic Bronchitis: A Technical Whitepaper

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Compound of Interest

Compound Name:	Franol
CAS No.:	8058-86-4
Cat. No.:	B1260259

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Disclaimer: Direct clinical trial data for the specific formulation of "**Franol**" in the treatment of chronic bronchitis is scarce in the publicly available medical literature. **Franol** is an older combination medication, and its use has largely been superseded by more modern therapies with better-defined safety and efficacy profiles. This whitepaper synthesizes the available information on the components of **Franol**—theophylline and ephedrine hydrochloride—and relevant clinical trial data for these components in chronic obstructive pulmonary disease (COPD), of which chronic bronchitis is a primary phenotype. Data from a clinical trial of **Franol** in asthma is also presented as the closest available brand-specific data.

Introduction

Franol, a combination of theophylline and ephedrine hydrochloride, was historically prescribed for the management of chronic respiratory conditions characterized by bronchospasm, such as chronic bronchitis and asthma.[1] Theophylline, a methylxanthine, and ephedrine, a sympathomimetic amine, were intended to provide synergistic bronchodilation and symptomatic relief. This document provides a technical overview of the presumed mechanism of action of **Franol**, a summary of relevant quantitative data from clinical trials of its components, and a depiction of the cellular signaling pathways involved in chronic bronchitis.

Mechanism of Action

The therapeutic effects of **Franol** are derived from the distinct pharmacological actions of its two active ingredients: theophylline and ephedrine hydrochloride.

Theophylline: The primary mechanism of action of theophylline is the inhibition of the phosphodiesterase (PDE) enzyme.^[1] By inhibiting PDE, theophylline increases intracellular concentrations of cyclic adenosine monophosphate (cAMP), a second messenger that mediates smooth muscle relaxation, leading to bronchodilation.^[1] Theophylline also possesses anti-inflammatory properties, although the exact mechanisms are not fully elucidated.^[1]

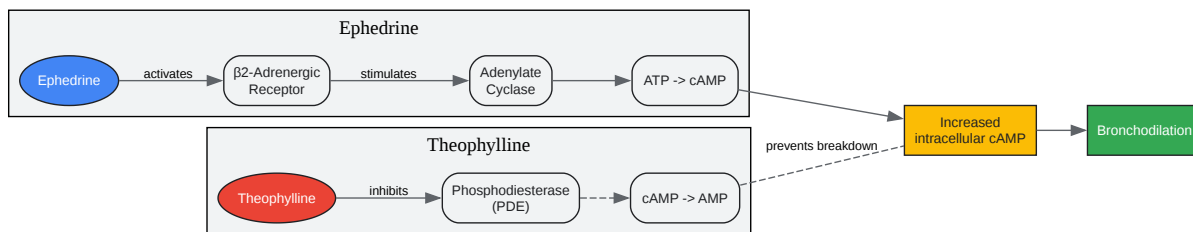
Ephedrine Hydrochloride: Ephedrine is a sympathomimetic amine that acts as a non-selective adrenergic receptor agonist.^[1] Its stimulation of beta-2 adrenergic receptors in the bronchial smooth muscle also contributes to bronchodilation.

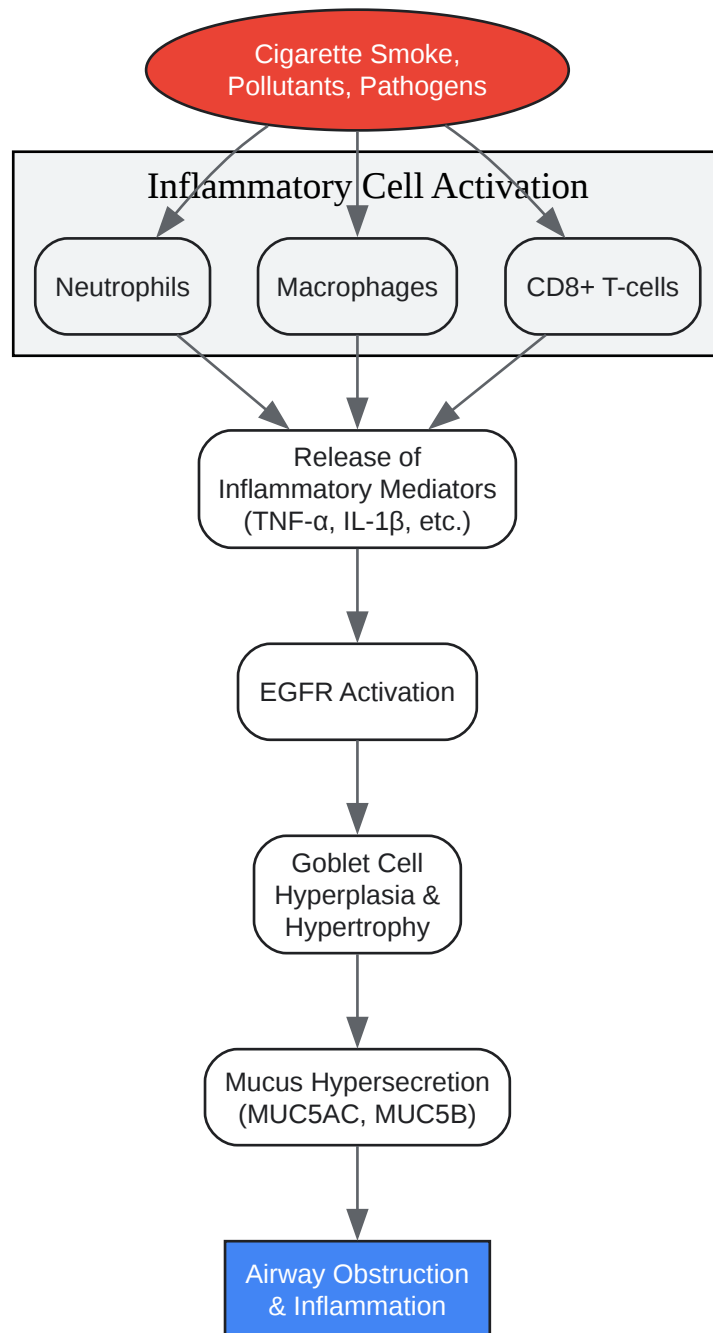
The combined action of these two components aimed to provide both immediate and sustained relief from airway obstruction.

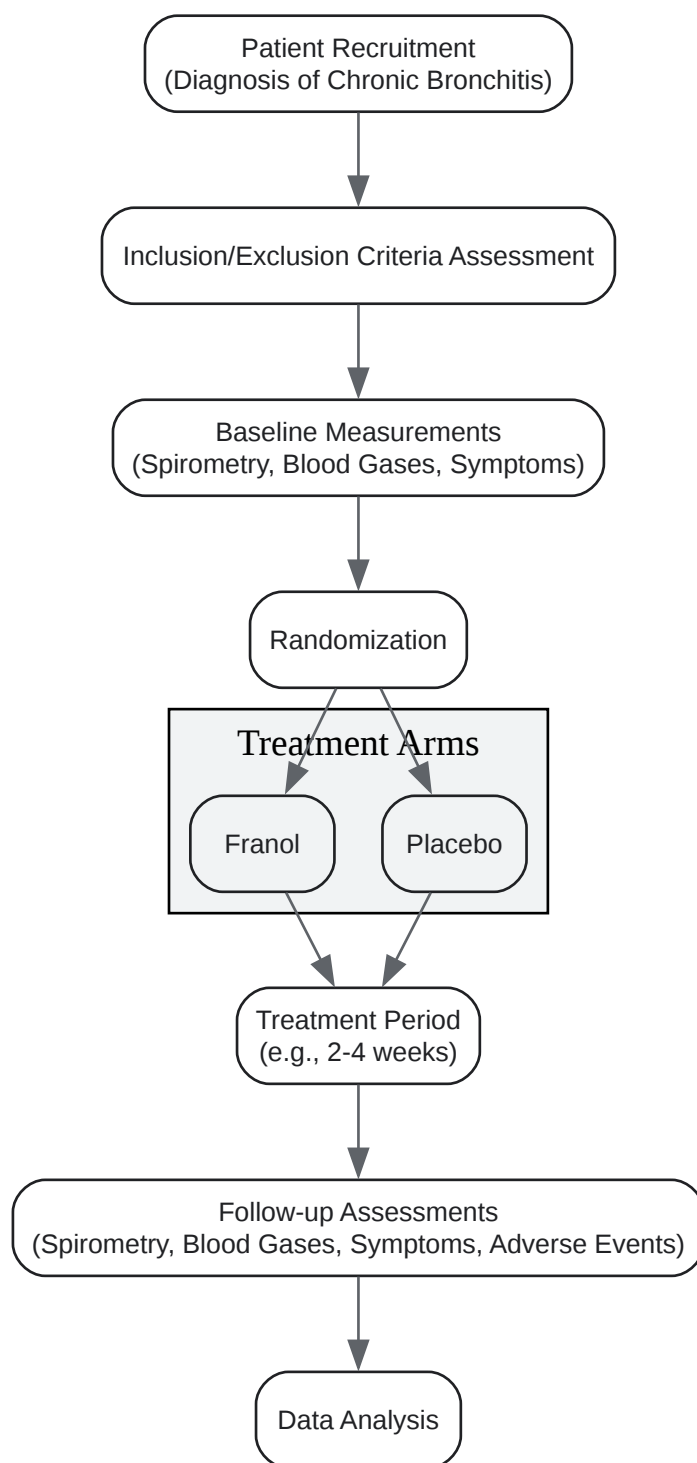
Signaling Pathways

Franol's Mechanism of Action

The following diagram illustrates the proposed mechanism of action for the components of **Franol** at the cellular level.







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References

- [1. Double-blind clinical trial of bromhexine as a mucolytic drug in chronic bronchitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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